

Propanol-Water Azeotropes: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the azeotropic properties of **propanol**-water mixtures, focusing on 1-**propanol** and 2-**propanol**. Understanding the vapor-liquid equilibrium (VLE) and azeotropic behavior of these mixtures is critical for various applications, including solvent purification, chemical synthesis, and formulation development in the pharmaceutical industry.

Core Concepts of Azeotropy

An azeotrope is a mixture of two or more liquids whose vapor and liquid phases have the same composition at a given pressure.[1][2] This means that the mixture boils at a constant temperature, and the components cannot be separated by simple distillation.[1][3] **Propanol**-water mixtures form positive (minimum-boiling) azeotropes, where the boiling point of the azeotrope is lower than the boiling points of either of its pure components.[1]

The formation of an azeotrope is a consequence of non-ideal behavior in the liquid mixture, where intermolecular interactions between the different components (**propanol** and water) lead to deviations from Raoult's law.

Azeotropic Data for Propanol-Water Mixtures

The composition of the azeotrope and its boiling point are dependent on the system pressure. The following tables summarize the azeotropic data for 1-propanol-water and 2-propanol-



water mixtures at various pressures.

1-Propanol-Water Azeotrope

1-propanol (n-propanol) and water form a homogeneous azeotrope.[4]

| Pressure (kPa) | Temperatur e (°C) | 1-Propanol Mass % | 1-Propanol Mole Fraction | Water Mass % | Water Mole Fraction |
|-------------------|----------------------|----------------------|--------------------------------|-----------------|------------------------|
| 101.3 (1 atm) | 87.7 | 71.7 | 0.43 | 28.3 | 0.57 |

Data compiled from various sources. The boiling point of pure 1-**propanol** is 97.2 °C and for water is 100 °C at 1 atm.[1]

2-Propanol-Water Azeotrope

2-propanol (isopropanol) and water also form a minimum boiling azeotrope.[5][6]

| Pressure (kPa) | Temperatur e (°C) | 2-Propanol Mass % | 2-Propanol Mole Fraction | Water Mass % | Water Mole Fraction |
|-------------------|----------------------|----------------------|--------------------------------|-----------------|------------------------|
| 101.3 (1 atm) | 80.3 | 87.7 | 0.68 | 12.3 | 0.32 |
| 80 | 74.2 | 88.0 | 0.69 | 12.0 | 0.31 |
| 60 | 66.8 | 88.4 | 0.70 | 11.6 | 0.30 |

Data for 80 kPa and 60 kPa are derived from experimental VLE data. The boiling point of pure 2-**propanol** is 82.5 °C at 1 atm.

Experimental Determination of Azeotropic Properties

The determination of azeotropic data relies on the measurement of vapor-liquid equilibrium (VLE).[7] A common experimental method involves the use of a recirculation still.



Experimental Protocol: VLE Measurement using a Recirculation Still

This protocol outlines the general steps for determining the VLE data of a binary mixture like **propanol** and water.

- Preparation of Mixtures: Prepare a series of binary mixtures of known compositions by mass.
- · Apparatus Setup:
 - A dynamic recirculation still (e.g., Othmer-type) is used, which allows for the continuous recirculation of both the vapor and liquid phases to reach equilibrium.[8]
 - The still is connected to a pressure control system to maintain isobaric conditions.
 - Calibrated temperature sensors are placed to measure the boiling temperature of the liquid and the temperature of the vapor phase.
 - Sampling ports for both the liquid and condensed vapor phases are included.
- Equilibration:
 - Charge the still with a mixture of a known composition.
 - Heat the mixture to its boiling point.
 - Allow the system to equilibrate for a sufficient period, ensuring that the temperature and pressure are stable and that the composition of the recirculating liquid and vapor are constant.
- Sampling and Analysis:
 - Once equilibrium is established, simultaneously collect samples from the liquid and condensed vapor phases.
 - Analyze the composition of the samples using a suitable analytical technique, such as gas chromatography (GC) or densitometry.



Data Collection:

- Record the equilibrium temperature, pressure, and the compositions of the liquid (x) and vapor (y) phases.
- Repeat the experiment for different initial mixture compositions to obtain a complete set of VLE data at a constant pressure.
- Azeotrope Identification:
 - Plot the vapor phase mole fraction (y) against the liquid phase mole fraction (x).
 - The azeotropic point is identified where the y = x line intersects the equilibrium curve. At this point, the liquid and vapor have the same composition.

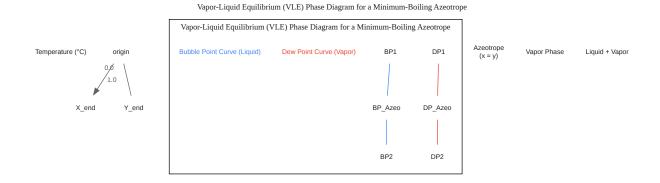
Thermodynamic Modeling

Experimental VLE data are often correlated using activity coefficient models such as the Non-Random Two-Liquid (NRTL) or Universal Quasi-Chemical (UNIQUAC) models.[6][9][10] These models use binary interaction parameters fitted to the experimental data to predict the VLE behavior over a range of compositions and pressures.

Visualizing Azeotropic Behavior and Experimental Workflow

The following diagrams illustrate the key concepts and processes involved in the study of **propanol**-water azeotropes.

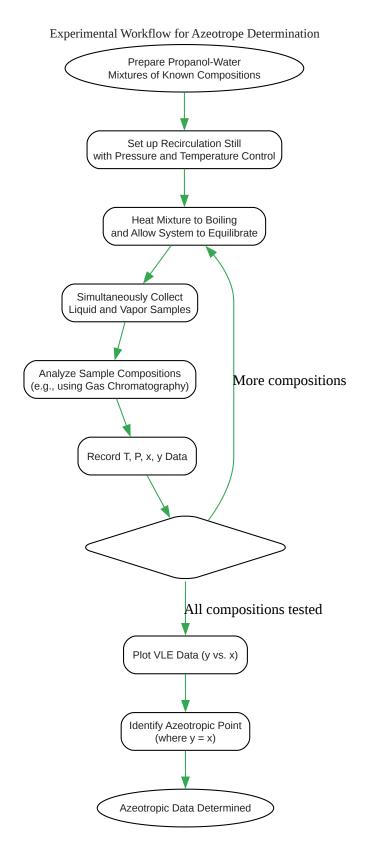




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Caption: VLE diagram for a **propanol**-water mixture.





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